

Physical and chemical properties of 4-Amino-1-benzylpiperidine-4-carbonitrile

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Compound of Interest

Compound Name: 4-Amino-1-benzylpiperidine-4-carbonitrile

Cat. No.: B153687

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Technical Guide: 4-Amino-1-benzylpiperidine-4-carbonitrile

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the known physical and chemical properties of **4-Amino-1-benzylpiperidine-4-carbonitrile** (CAS No: 136624-42-5). Due to the limited availability of published experimental data for this specific molecule, this document summarizes information from chemical supplier databases and infers a probable synthetic route based on established chemical principles. This guide is intended to serve as a foundational resource for researchers and professionals in drug development and organic synthesis.

Chemical and Physical Properties

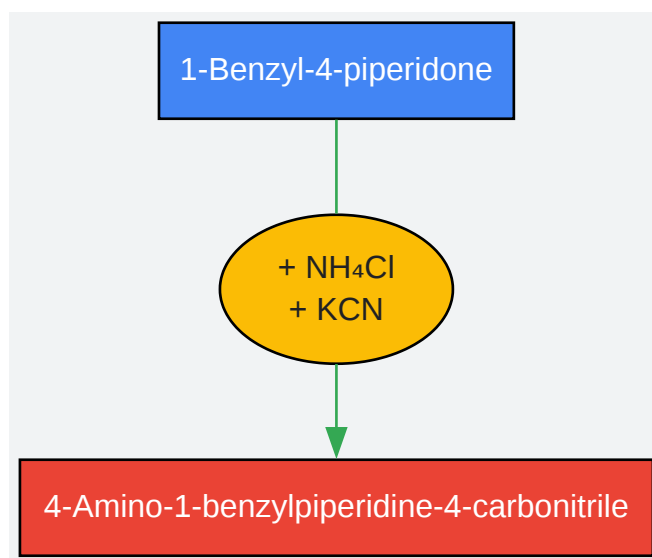
The available data for **4-Amino-1-benzylpiperidine-4-carbonitrile** is compiled from various chemical databases and suppliers. It is important to note that some physical properties, such as a precise melting point and quantitative solubility data, are not consistently reported in publicly accessible literature.

Table 1: Physical and Chemical Properties of **4-Amino-1-benzylpiperidine-4-carbonitrile**

Property	Value	Source(s)
CAS Number	136624-42-5	[1][2]
Molecular Formula	C ₁₃ H ₁₇ N ₃	[1][2]
Molecular Weight	215.29 g/mol	[1][2]
Appearance	Solid, White to off-white	[1][2][3]
Boiling Point	358.0 ± 42.0 °C at 760 mmHg (Predicted)	
Solubility	Reported to have moderate solubility in polar organic solvents.	[2]
Purity	Typically available at ≥95% or ≥97% purity.	[1][3]
IUPAC Name	4-amino-1-benzylpiperidine-4-carbonitrile	[4]
Synonyms	4-amino-1-(phenylmethyl)-4-piperidinecarbonitrile, 4-azanyl-1-(phenylmethyl)piperidine-4-carbonitrile	[1]
InChI	InChI=1S/C13H17N3/c14-11-13(15)6-8-16(9-7-13)10-12-4-2-1-3-5-12/h1-5H,6-10,15H2	[1]
InChI Key	GKFZBGLUEBXSBF-UHFFFAOYSA-N	[1]
SMILES	C1CN(CCC1(C#N)N)CC2=CC=CC=C2	[4]

Structure

The chemical structure of **4-Amino-1-benzylpiperidine-4-carbonitrile** consists of a piperidine ring N-substituted with a benzyl group. At the 4-position of the piperidine ring, there is both an amino group and a nitrile group, making it an α -aminonitrile.



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